

Toxicological Profile of 2,2-Dimethylglutaric Acid: A Technical Overview

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Compound of Interest

Compound Name: 2,2-Dimethylglutaric acid

Cat. No.: B1205061

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Disclaimer: This document summarizes the currently available public toxicological information for **2,2-Dimethylglutaric acid**. It is intended for informational purposes for a scientific audience. A comprehensive toxicological evaluation would require dedicated experimental studies.

Introduction

2,2-Dimethylglutaric acid (CAS No. 681-57-2) is a dicarboxylic acid with applications in the synthesis of polymers and as an intermediate in the pharmaceutical industry.^{[1][2]}

Understanding its toxicological profile is crucial for risk assessment and ensuring safe handling in research and manufacturing settings. This guide provides a consolidated overview of the existing, albeit limited, toxicological data for **2,2-Dimethylglutaric acid**.

Summary of Toxicological Data

The available toxicological data for **2,2-Dimethylglutaric acid** is primarily qualitative and derived from safety data sheets and chemical databases. Specific quantitative data from dedicated studies, such as LD50 (median lethal dose), NOAEL (No-Observed-Adverse-Effect Level), or LOAEL (Lowest-Observed-Adverse-Effect Level), are not readily available in the public domain.

Table 1: Summary of Qualitative Toxicological Endpoints for **2,2-Dimethylglutaric Acid**

Toxicological Endpoint	Observation	References
Acute Oral Toxicity	Poses low acute toxicity upon oral exposure.	[1]
Skin Corrosion/Irritation	May cause mild skin irritation.	[1][3][4]
Serious Eye Damage/Irritation	May cause mild eye irritation.	[1][3][4]
Respiratory Irritation	Inhalation of dust may cause respiratory tract irritation.	[1][3][4]
Carcinogenicity	Not classified as a carcinogen by the International Agency for Research on Cancer (IARC) or the Environmental Protection Agency (EPA).	[1]
Genotoxicity	No specific data available.	
Specific Target Organ Toxicity	No specific target organ toxicity has been identified.	

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,2-Dimethylglutaric acid** is not classified for most hazard categories based on a significant portion of notifications to the ECHA C&L Inventory.[3] However, some notifications indicate potential hazards.

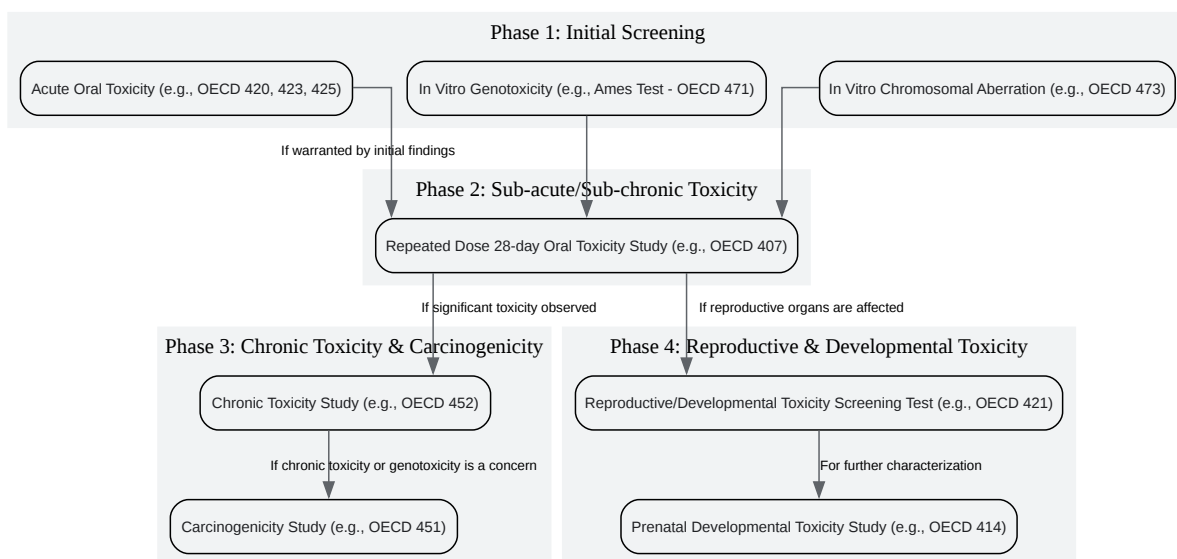
Table 2: GHS Hazard Statements Associated with **2,2-Dimethylglutaric Acid** from a subset of notifications

Hazard Class	Hazard Statement	Percentage of Notifications
Skin Irritation	H315: Causes skin irritation	35.3%
Eye Irritation	H319: Causes serious eye irritation	35.3%
Specific target organ toxicity – single exposure (respiratory tract irritation)	H335: May cause respiratory irritation	29.4%

Source: PubChem CID 12681[3]

Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on **2,2-Dimethylglutaric acid** are not available in the reviewed literature. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such assessments. Below is a generalized workflow for evaluating the toxicological profile of a chemical substance.

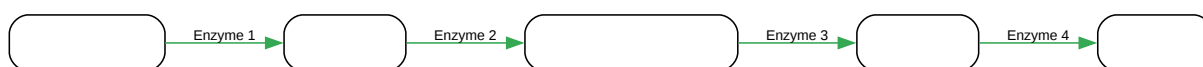


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Caption: Generalized workflow for toxicological assessment of a chemical.

Metabolic Pathways

2,2-Dimethylglutaric acid is described as a metabolite.[1] It has been suggested to be involved in metabolic pathways and may serve as a substrate for various enzymes.[5] However, specific, detailed signaling or metabolic pathways in which **2,2-Dimethylglutaric acid** is a key component are not well-documented in the available literature. For context, a simplified diagram illustrating the general concept of a metabolic pathway is provided below.



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Caption: Conceptual diagram of a metabolic pathway.

Conclusion and Data Gaps

The currently available data suggests that **2,2-Dimethylglutaric acid** has a low order of acute toxicity and is a mild irritant to the skin, eyes, and respiratory system. There is no evidence to suggest it is a carcinogen. However, there is a significant lack of quantitative toxicological data, including acute toxicity values (LD50), repeated dose toxicity studies (NOAEL, LOAEL), and genotoxicity assessments. Furthermore, detailed information on its metabolic fate and potential to interact with biological signaling pathways is absent. To conduct a thorough risk assessment for drug development or other applications, further experimental studies following standardized guidelines would be necessary to address these data gaps.

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